

# Essential Safety and Handling Guidelines for BMS 488043

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## Compound of Interest

Compound Name: BMS 488043

Cat. No.: B10785880

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Disclaimer: An official Safety Data Sheet (SDS) for **BMS 488043** is not publicly available. The following guidance is based on general laboratory safety principles for handling potent, research-grade pharmaceutical compounds. A thorough risk assessment should be conducted by qualified personnel at your institution before handling this substance.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **BMS 488043**, a small molecule HIV fusion inhibitor. Adherence to these guidelines is critical to ensure personal safety and minimize environmental exposure.

## Chemical and Physical Properties

While a comprehensive toxicological profile is not available, the known chemical and physical properties of **BMS 488043** are summarized below.

Property	Value	Source
Molecular Formula	C <sub>22</sub> H <sub>22</sub> N <sub>4</sub> O <sub>5</sub>	PubChem[1]
Molecular Weight	422.4 g/mol	PubChem[1]
IUPAC Name	1-(4-benzoylpiperazin-1-yl)-2-(4,7-dimethoxy-1H-pyrrolo[2,3-c]pyridin-3-yl)ethane-1,2-dione	PubChem[1]
CAS Number	452296-83-2	PubChem[1]

## Operational Plan: Safe Handling Protocol

All manipulations of **BMS 488043** should be performed in a designated controlled area, such as a certified chemical fume hood or a Class II Biosafety Cabinet, to minimize the risk of inhalation and contamination.

### Engineering Controls:

- Primary: Use a certified chemical fume hood with a face velocity of 100 feet per minute (fpm) or a Class II Biosafety Cabinet.
- Secondary: Ensure the laboratory is well-ventilated with restricted access.

Personal Protective Equipment (PPE): The following PPE is mandatory when handling **BMS 488043**:

- Gloves: Double-gloving with nitrile gloves is required. Change gloves immediately if contaminated and dispose of them as hazardous waste.
- Eye Protection: Chemical splash goggles or a full-face shield must be worn.
- Lab Coat: A disposable, solid-front, back-closing gown made of a low-permeability fabric is recommended.
- Respiratory Protection: For procedures that may generate aerosols or dust, a NIOSH-approved N95 respirator or higher is required.

### Hygiene Practices:

- Wash hands thoroughly with soap and water before leaving the laboratory.
- Do not eat, drink, or apply cosmetics in areas where **BMS 488043** is handled.
- Decontaminate all surfaces and equipment after use.

## Disposal Plan

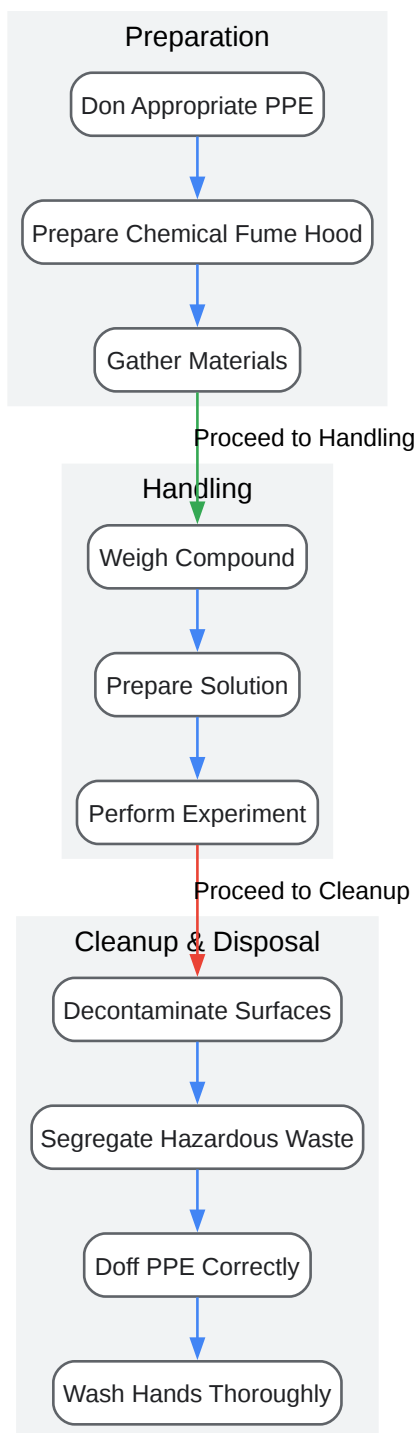
All waste contaminated with **BMS 488043** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated gloves, gowns, bench paper, and other solid materials should be collected in a clearly labeled, sealed container.
- Liquid Waste: Solutions containing **BMS 488043** should be collected in a labeled, sealed, and chemically compatible waste container.
- Disposal: All waste must be disposed of through your institution's hazardous waste management program. Do not dispose of **BMS 488043** down the drain or in regular trash.

## Experimental Workflow for Safe Handling

The following diagram outlines the essential steps for the safe handling of **BMS 488043** in a laboratory setting.

## BMS 488043 Handling Workflow



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Workflow for the safe handling of **BMS 488043**.

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## References

- 1. Bms-488043 | C<sub>22</sub>H<sub>22</sub>N<sub>4</sub>O<sub>5</sub> | CID 507806 - PubChem [pubchem.ncbi.nlm.nih.gov]
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